

# InChI Key and SMILES for 2-hydroxy-5-(trifluoromethyl)benzoic acid

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## Compound of Interest

Compound Name:	2-hydroxy-5-(trifluoromethyl)benzoic Acid
Cat. No.:	B1338404

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## Technical Guide: 2-hydroxy-5-(trifluoromethyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core identification, physicochemical properties, and a detailed synthesis protocol for **2-hydroxy-5-(trifluoromethyl)benzoic acid**, a key building block in pharmaceutical and agrochemical research. The presence of a trifluoromethyl group offers enhanced lipophilicity and metabolic stability, making it a valuable moiety in drug design.[\[1\]](#)

## Core Identifiers

The definitive chemical identifiers for **2-hydroxy-5-(trifluoromethyl)benzoic acid** are provided below, ensuring accurate compound registration and retrieval in chemical databases.

Identifier	Value
InChI Key	YQDOJQUHDQGQPH-UHFFFAOYSA-N <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
SMILES	C1=CC(=C(C=C1C(F)(F)F)C(=O)O)O <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	79427-88-6
Molecular Formula	C8H5F3O3 <a href="#">[1]</a>
Molecular Weight	206.12 g/mol <a href="#">[1]</a>

## Physicochemical Data

The following table summarizes key physicochemical properties of **2-hydroxy-5-(trifluoromethyl)benzoic acid**. These values are crucial for predicting its behavior in various experimental and biological systems.

Property	Value
Physical Appearance	White crystalline solid <a href="#">[1]</a>
Boiling Point	292.8 ± 40.0 °C at 760 mmHg (Predicted) <a href="#">[1]</a> <a href="#">[2]</a>
Density	1.5 ± 0.1 g/cm³ (Predicted) <a href="#">[1]</a> <a href="#">[2]</a>
pKa	2.55 ± 0.10 (Predicted) <a href="#">[2]</a>
LogP	3.89 <a href="#">[1]</a>
Polar Surface Area	57.53 Å² <a href="#">[1]</a>
Storage Conditions	2-8°C, Inert atmosphere <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocol: Synthesis

A general procedure for the synthesis of **2-hydroxy-5-(trifluoromethyl)benzoic acid** via a Palladium(II)-catalyzed C-H activation/hydroxylation reaction is detailed below.

Objective: To synthesize **2-hydroxy-5-(trifluoromethyl)benzoic acid** from 3-(trifluoromethyl)benzoic acid.

Materials:

- 3-(Trifluoromethyl)benzoic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Benzoquinone
- Potassium acetate ( $\text{KOAc}$ )
- N,N-Dimethylacetamide (DMA)
- Oxygen ( $\text{O}_2$ )
- 50 mL high-pressure reactor with a magnetic stir bar

Procedure:

- To a 50 mL high-pressure reactor equipped with a magnetic stir bar, add  $\text{Pd}(\text{OAc})_2$  (11.2 mg, 0.05 mmol), 3-(trifluoromethyl)benzoic acid (0.5 mmol), benzoquinone (54.0 mg, 0.5 mmol), and  $\text{KOAc}$  (98.0 mg, 1 mmol).<sup>[2]</sup>
- Add N,N-dimethylacetamide (1.5 mL) to the reactor.<sup>[2]</sup>
- Seal the reaction vessel and fill it with  $\text{O}_2$  to a pressure of 20 atm.<sup>[2]</sup>
- Evacuate the reactor and then refill with  $\text{O}_2$  to 5 atm. Repeat this evacuation and filling step twice.<sup>[2]</sup>
- Stir the reaction mixture at 115 °C for 15 hours.<sup>[2]</sup>
- After the reaction period, cool the vessel to room temperature.<sup>[2]</sup>
- Upon completion, the crude product is purified. The purification follows standard post-treatment procedures for hydroxylation reactions.<sup>[2]</sup>

## Visualization of Synthesis Workflow

The following diagram illustrates the key steps and components involved in the described synthesis protocol.

## Synthesis of 2-hydroxy-5-(trifluoromethyl)benzoic acid

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Caption: Pd(II)-catalyzed hydroxylation synthesis workflow.

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## References

- 1. 2-hydroxy-5-(trifluoromethyl)benzoic Acid (79427-88-6) for sale [vulcanchem.com]
- 2. 2-Hydroxy-5-Trifluoromethyl Benzoic Acid CAS#: 79427-88-6 [m.chemicalbook.com]
- 3. PubChemLite - 2-hydroxy-5-(trifluoromethyl)benzoic acid (C8H5F3O3) [pubchemlite.lcsb.uni.lu]
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